

Esculentoside A stability in solution

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Compound Focus: Esculentoside A

CAS No.: 65497-07-6

Cat. No.: S1550933

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Storage & Handling Specifications

For optimal stability, adhere to the following storage and handling guidelines for **Esculentoside A**.

Parameter	Specification	Source / Additional Context
Appearance	Solid; White to off-white	[1]
CAS No.	65497-07-6	[1] [2]
Molecular Formula	C42H66O16	[1] [2]
Molecular Weight	826.96 g/mol	[1] [2]
Recommended Storage (Powder)	-20°C	[1] [2]
Recommended Storage (Solution)	-80°C (6 months); -20°C (1 month)	[1]
Solubility (in DMSO)	100 mg/mL (120.92 mM)	[1]
Incompatible Materials	Strong acids, strong alkalis, strong oxidizing agents, strong reducing agents	[2]

Troubleshooting Common Issues

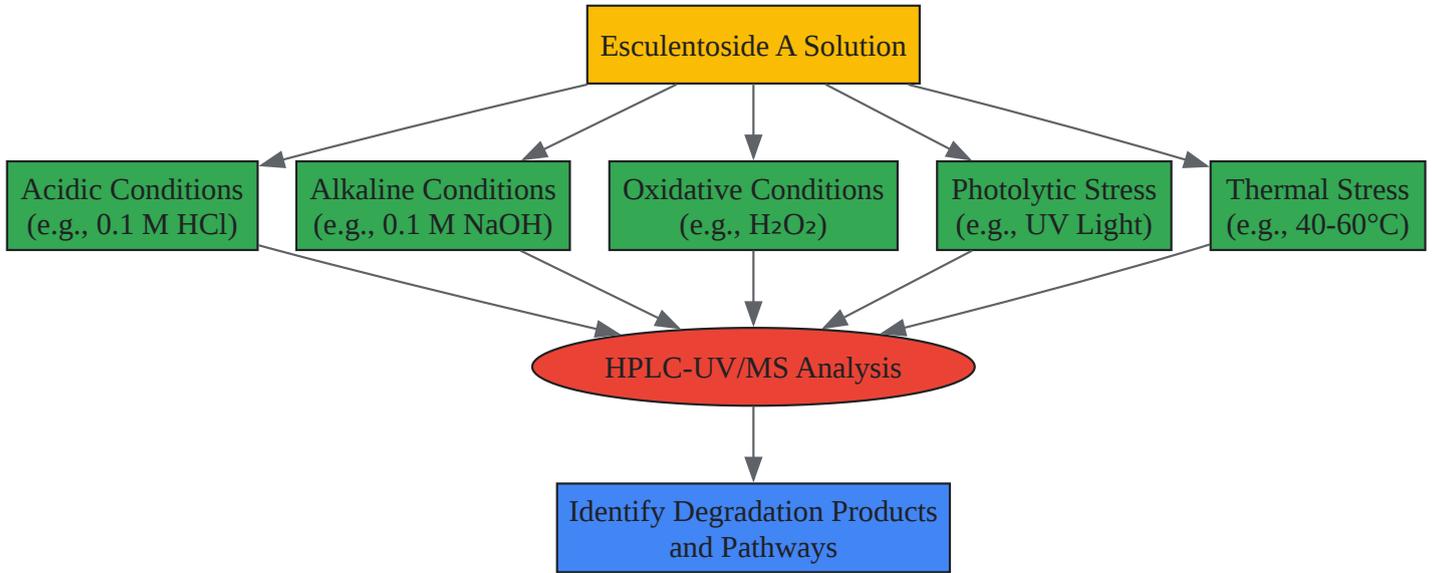
Here are solutions to common problems you might encounter when working with **Esculentoside A**.

Problem	Possible Cause	Solution & Preventive Measures
Low solubility	Improper solvent or storage	Use newly opened, hygroscopic DMSO for reconstitution. [1]
Precipitation in solution	Storage temperature too high, prolonged storage	Store stock solutions at -80°C (use within 6 months) or -20°C (use within 1 month). Avoid repeated freeze-thaw cycles. [1]
Suspected degradation / loss of activity	Exposure to incompatible conditions; extended storage beyond recommendations	Prepare fresh solutions frequently. Avoid contact with strong acids, alkalis, or oxidizers. [1] [2]
Handling & safety concerns	Substance is harmful if swallowed and very toxic to aquatic life.	Wear safety goggles, gloves, and impervious clothing. Use in a well-ventilated area. Avoid release to the environment. [2]

Experimental Protocols for Stability Assessment

While specific degradation kinetics for EsA were not located, you can adapt established protocols from pharmaceutical stability testing to study it.

1. Forced Degradation Studies This method involves stressing the compound under various controlled conditions to simulate long-term stability and identify degradation products. [3]



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2. Developing a Stability-Indicating HPLC Method A robust analytical method is crucial for monitoring the stability of your EsA solutions. [3]

- **Objective:** To develop an HPLC method that can separate **Esculentoside A** from its degradation products.
- **Key Steps:**
 - **Column Selection:** Use a **Kinetex Biphenyl column** (or similar), which has demonstrated effectiveness in separating complex mixtures and their degradation products. [3]
 - **Mobile Phase:** Utilize a volatile buffer like **ammonium acetate buffer (pH 5.8)** with a gradient of acetonitrile. This pH is a good starting point for ionizable compounds. [3]
 - **Detection:** Combine **UV detection** (for quantification) with **Mass Spectrometry (MS/MS)** to elucidate the structure of any degradation products that form. [3]
 - **Method Validation:** Ensure the method is specific for EsA and can resolve it from all known degradation products.

Key Safety and Handling Notes

Please be aware of the following safety information:

- **Toxicity: Esculentoside A** is classified as **harmful if swallowed (H302)** and is **very toxic to aquatic life with long-lasting effects (H410)**. [2]
- **Personal Protective Equipment (PPE):** Always wear **safety goggles, protective gloves, and impervious clothing** when handling this compound. [2]

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References

1. Esculentoside A | COX Inhibitor [medchemexpress.com]
2. Esculentoside A|65497-07-6|MSDS [dcchemicals.com]
3. Study of Degradation Kinetics and Structural Analysis ... [mdpi.com]

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